

Application Note & Protocol: Solid-Phase Synthesis of Peptides Containing N-Carbamoyl-Methionine

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Compound of Interest

Compound Name: 4-Methylsulfanyl-2-ureido-butyric acid
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Introduction: The Significance of N-Carbamoyl-Methionine in Peptide Therapeutics

The incorporation of non-canonical amino acids into peptide sequences is a powerful strategy in medicinal chemistry to enhance therapeutic properties such as receptor affinity, proteolytic stability, and pharmacokinetic profiles. N-carbamoyl-methionine (Ncm) is an intriguing non-canonical amino acid that introduces a carbamoyl group at the alpha-amino position of methionine. This modification can alter the hydrogen bonding capacity and conformational preferences of the peptide backbone, potentially leading to novel biological activities. While the carbamoylation of proteins is a known post-translational modification, the deliberate synthesis

of peptides containing N-carbamoyl-methionine presents unique challenges and opportunities in drug discovery.[1][2]

This application note provides a comprehensive guide to the solid-phase peptide synthesis (SPPS) of peptides containing N-carbamoyl-methionine. We will delve into the critical considerations for incorporating this modified amino acid, potential side reactions, and detailed protocols for synthesis, cleavage, and characterization.

Core Challenges in the Synthesis of N-Carbamoyl-Methionine Peptides

The successful synthesis of peptides containing N-carbamoyl-methionine via SPPS requires careful consideration of several factors that differ from standard peptide synthesis protocols.[3][4]

- **Stability of the N-Carbamoyl Group:** The carbamoyl moiety must remain intact throughout the iterative cycles of SPPS, which involve repeated exposure to basic conditions for Fmoc deprotection and acidic conditions for final cleavage.
- **Methionine Oxidation:** The thioether side chain of methionine is susceptible to oxidation to methionine sulfoxide or sulfone, particularly during the final cleavage and deprotection steps in the presence of strong acids and scavengers.[5][6]
- **Coupling Efficiency:** The steric hindrance and electronic properties of the N-carbamoyl group might affect the kinetics of the coupling reaction, potentially leading to incomplete acylation and the formation of deletion sequences.
- **Side Reactions:** The carbamoyl group itself could potentially participate in undesired side reactions under the diverse chemical environments of SPPS.[7][8]

Strategic Considerations for Synthesis

To address these challenges, a well-designed synthetic strategy is paramount. The following sections outline key experimental choices and their underlying rationale.

Choice of Solid Support and Linker

The selection of the resin and linker is dictated by the desired C-terminal functionality of the peptide (acid or amide). For peptides with a C-terminal amide, a Rink Amide resin is a suitable choice.^[9] For C-terminal acids, a 2-chlorotrityl chloride resin is recommended due to its acid lability, which allows for cleavage under milder acidic conditions, thereby minimizing potential side reactions.^[9]

Protecting Group Strategy

An Fmoc/tBu (9-fluorenylmethyloxycarbonyl/tert-butyl) orthogonal protection strategy is generally preferred for the synthesis of peptides containing sensitive residues.^{[10][11]} The Fmoc group, which protects the α -amino group of the incoming amino acids, is labile to mild basic conditions (e.g., piperidine in DMF), while the tert-butyl-based side-chain protecting groups are removed concomitantly with the cleavage from the resin using a strong acid like trifluoroacetic acid (TFA).^{[11][12]}

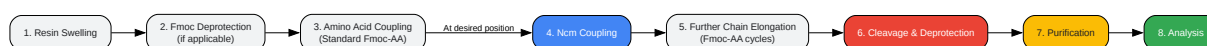
For the N-carbamoyl-methionine residue, the N-carbamoyl group itself serves as the N-terminal protecting group for that specific residue during its coupling. It is crucial to ensure its stability during the subsequent Fmoc-deprotection steps of the growing peptide chain.

Coupling Reagents

The choice of coupling reagent is critical to ensure efficient amide bond formation. A combination of a uronium/aminium-based coupling agent such as HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) with a base like N,N-diisopropylethylamine (DIEA) is recommended to achieve high coupling efficiency and minimize racemization.^[9]

Experimental Workflow and Protocols

The following diagram illustrates the overall workflow for the solid-phase synthesis of a peptide containing N-carbamoyl-methionine.



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Caption: Overall workflow for SPPS of Ncm-peptides.

Protocol 1: Solid-Phase Peptide Synthesis

This protocol outlines the manual synthesis of a model peptide containing N-carbamoyl-methionine using an Fmoc/tBu strategy on a Rink Amide resin.

Materials:

Reagent/Material	Supplier	Purpose
Rink Amide Resin	Standard Supplier	Solid Support
Fmoc-protected Amino Acids	Standard Supplier	Building Blocks
N-carbamoyl-methionine	Synthesized or Custom Order	Modified Amino Acid
N,N-Dimethylformamide (DMF)	Peptide Synthesis Grade	Solvent
Dichloromethane (DCM)	Peptide Synthesis Grade	Solvent
Piperidine	Reagent Grade	Fmoc Deprotection
HATU	Standard Supplier	Coupling Reagent
DIEA	Reagent Grade	Base
Acetic Anhydride	Reagent Grade	Capping Agent
Pyridine	Reagent Grade	Base for Capping

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for at least 1 hour in a reaction vessel.
- Fmoc Deprotection:
 - Drain the DMF.
 - Add a solution of 20% piperidine in DMF to the resin.

- Agitate for 5 minutes.
- Drain and repeat the 20% piperidine treatment for 15 minutes.
- Wash the resin thoroughly with DMF (5 times) and DCM (3 times).
- Amino Acid Coupling (Standard Fmoc-AA):
 - Dissolve the Fmoc-protected amino acid (3 eq.) and HATU (2.9 eq.) in DMF.
 - Add DIEA (6 eq.) to the solution and pre-activate for 1-2 minutes.
 - Add the activated amino acid solution to the resin.
 - Agitate for 1-2 hours.
 - Wash the resin with DMF (3 times) and DCM (3 times).
 - Perform a Kaiser test to confirm the completion of the coupling. If the test is positive (blue), repeat the coupling step.
- Incorporation of N-carbamoyl-methionine:
 - Following the deprotection of the N-terminal Fmoc group of the preceding amino acid, wash the resin as described in step 2.
 - Dissolve N-carbamoyl-methionine (3 eq.) and HATU (2.9 eq.) in DMF.
 - Add DIEA (6 eq.) and pre-activate for 1-2 minutes.
 - Add the activated N-carbamoyl-methionine solution to the resin.
 - Agitate for 2-4 hours. The longer coupling time is recommended to overcome any potential steric hindrance.
 - Wash the resin with DMF (3 times) and DCM (3 times).
 - Perform a Kaiser test. A negative result (yellow) indicates complete coupling.

- Chain Elongation: Continue the peptide chain elongation by repeating steps 2 and 3 for each subsequent amino acid.
- Final Fmoc Deprotection: After the final coupling step, remove the N-terminal Fmoc group as described in step 2.

Protocol 2: Cleavage and Global Deprotection

This protocol describes the cleavage of the peptide from the resin and the simultaneous removal of side-chain protecting groups.

Materials:

Reagent/Material	Supplier	Purpose
Trifluoroacetic Acid (TFA)	Reagent Grade	Cleavage & Deprotection
Triisopropylsilane (TIS)	Reagent Grade	Scavenger
1,2-Ethanedithiol (EDT)	Reagent Grade	Scavenger for Met
Water	Deionized	Scavenger
Diethyl Ether	Cold	Peptide Precipitation

Cleavage Cocktail:

Component	Percentage	Role
TFA	94%	Strong Acid
Water	2.5%	Scavenger
EDT	2.5%	Prevents Met Oxidation
TIS	1%	Scavenger for Cations

Procedure:

- Wash the peptide-resin with DCM and dry it under a stream of nitrogen.

- Prepare the cleavage cocktail in a fume hood.
- Add the cleavage cocktail to the resin and agitate at room temperature for 2-3 hours.
- Filter the resin and collect the filtrate containing the cleaved peptide.
- Wash the resin with a small amount of fresh TFA.
- Combine the filtrates and precipitate the peptide by adding cold diethyl ether.
- Centrifuge the mixture to pellet the peptide.
- Wash the peptide pellet with cold diethyl ether twice to remove scavengers and residual TFA.
- Dry the crude peptide under vacuum.

Characterization and Purity Assessment

Accurate characterization of the synthesized peptide is crucial to confirm its identity and purity.

- Mass Spectrometry (MS): Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometry should be used to verify the molecular weight of the target peptide. The expected mass should account for the N-carbamoyl-methionine residue.
- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC (RP-HPLC) is the standard method for assessing the purity of the crude peptide and for its purification. A gradient of acetonitrile in water with 0.1% TFA is commonly used. The presence of a major peak corresponding to the desired product indicates a successful synthesis. Potential side products, such as oxidized or truncated peptides, may also be identified.[\[13\]](#)

Troubleshooting Common Issues

Problem	Possible Cause	Suggested Solution
Low Yield	Incomplete coupling of Ncm or other residues.	Increase coupling time for Ncm; use a more potent coupling reagent like HATU.
Presence of +16 Da peak in MS	Oxidation of methionine.	Ensure the use of scavengers like EDT in the cleavage cocktail; handle the peptide under an inert atmosphere.[6]
Deletion Sequences	Inefficient deprotection or coupling.	Ensure complete Fmoc deprotection; double couple challenging residues.
Side reactions involving the carbamoyl group	Instability under cleavage conditions.	Use a milder cleavage cocktail if possible; carefully analyze byproducts by MS/MS.

Conclusion

The solid-phase synthesis of peptides containing N-carbamoyl-methionine is a feasible yet challenging endeavor that requires careful optimization of standard SPPS protocols. By understanding the inherent chemical properties of both the N-carbamoyl group and the methionine side chain, researchers can successfully incorporate this unique building block into novel peptide therapeutics. The protocols and considerations outlined in this application note provide a solid foundation for scientists and drug developers to explore the potential of N-carbamoyl-methionine-containing peptides in their research programs.

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